

Application Note: A Convergent Total Synthesis Strategy for (+)-Ineleganolide

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Compound of Interest

Compound Name: *Sinulatamolins E*

Cat. No.: B15581735

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Audience: Researchers, scientists, and drug development professionals.

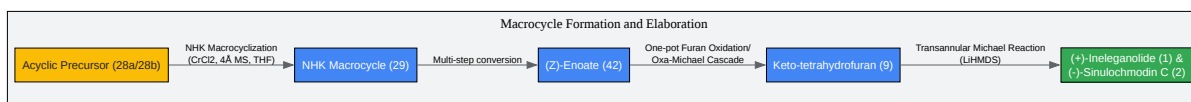
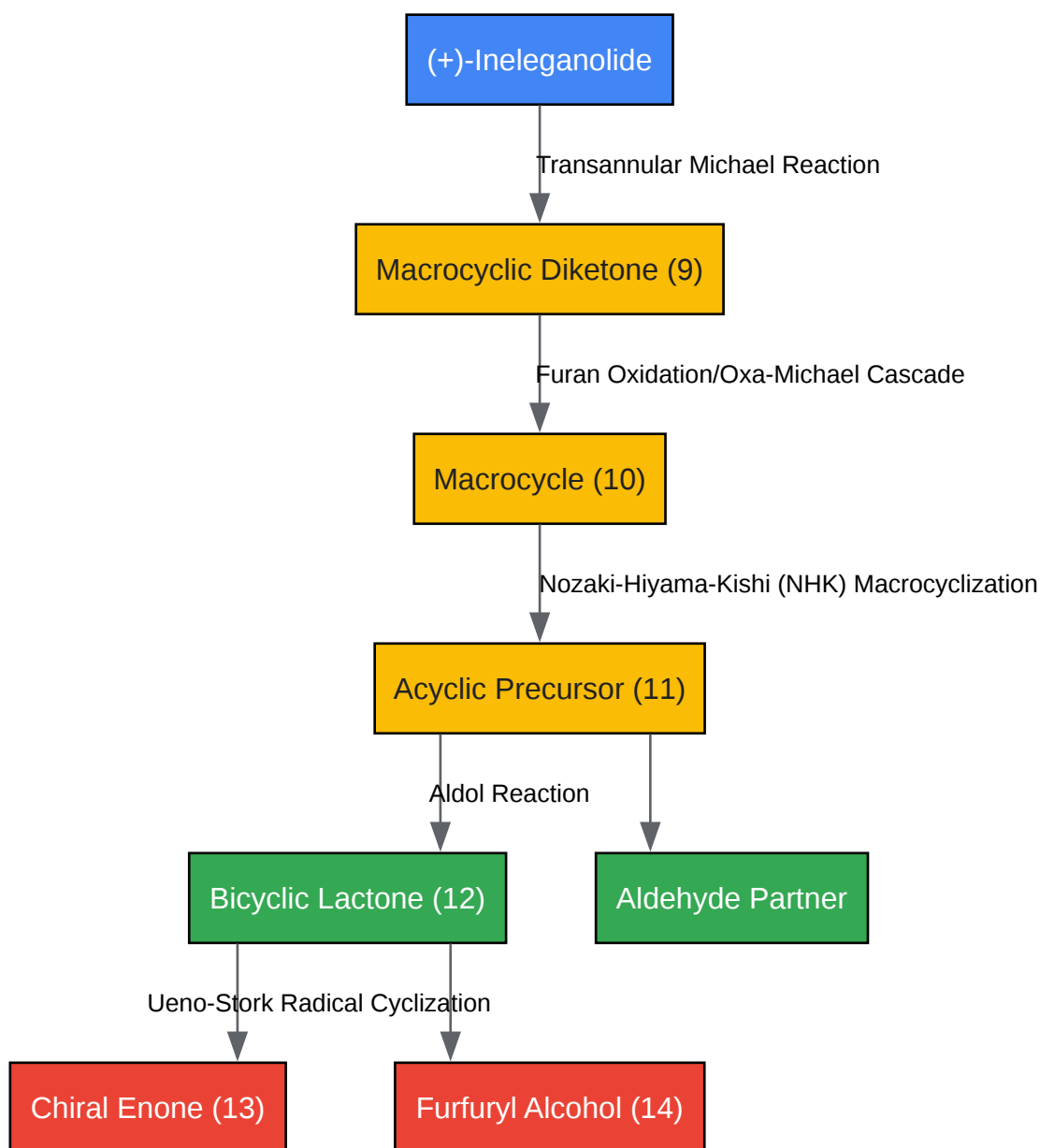
Introduction

(+)-Ineleganolide is a structurally complex nor-furanocembranoid natural product isolated from the soft coral *Sinularia inaequalis*.^{[1][2]} It belongs to a large family of diterpenoids that have attracted significant attention from the synthetic and biomedical communities due to their unique architectures and promising biological activities.^{[3][4][5]} (+)-Ineleganolide exhibits cytotoxicity against P-388 murine leukemia cells with an ED₅₀ of 3.82 µg/mL.^{[1][2]} Its highly oxidized and stereochemically rich pentacyclic framework presents a formidable challenge for chemical synthesis.^{[3][6]} This application note details a successful total synthesis strategy, highlighting key reactions, experimental protocols, and strategic considerations.

Retrosynthetic Analysis

The total synthesis of (+)-Ineleganolide can be approached through a convergent strategy. A plausible retrosynthetic analysis, based on the work of Wood and coworkers, is outlined below.^{[1][2][7]} The strategy hinges on a late-stage transannular Michael reaction to construct the intricate 5,7,6-fused carbocyclic core from an 11-membered macrocyclic diketone.^{[1][2]} This macrocycle is envisioned to arise from a furan oxidation and oxa-Michael cascade of a

macrocyclic precursor.[1] The 14-membered macrocycle itself can be forged via a Nozaki-Hiyama-Kishi (NHK) macrocyclization.[1][2] The acyclic precursor for this key cyclization can be assembled through an aldol reaction of a bicyclic lactone and a suitable aldehyde. This bicyclic lactone is accessible via a diastereoselective Ueno-Stork-type radical cyclization.[1][6]



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